

Application Notes and Protocols: NSC 109555

Solubility in DMSO and PBS

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Compound of Interest

Compound Name: NSC 109555

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Abstract: This document provides detailed information and protocols regarding the solubility of **NSC 109555**, a potent and selective ATP-competitive inhibitor of Checkpoint Kinase 2 (Chk2) [1][2][3]. Understanding the solubility of this compound in common laboratory solvents such as Dimethyl Sulfoxide (DMSO) and Phosphate-Buffered Saline (PBS) is critical for the design and reproducibility of in vitro and in vivo experiments. These notes offer quantitative solubility data, step-by-step protocols for solution preparation and solubility determination, and visual guides to the experimental workflow and the relevant biological pathway.

Data Presentation: Solubility of NSC 109555

The solubility of **NSC 109555** in Dimethyl Sulfoxide (DMSO) and Phosphate-Buffered Saline (PBS, pH 7.2) is summarized below. It is important to note that DMSO is a polar aprotic solvent capable of dissolving a wide range of compounds, while PBS is an aqueous buffer, and the solubility in it, especially when prepared from a DMSO stock, is typically referred to as kinetic solubility[4][5][6].

Solvent	Concentration	Notes
DMSO	20 mg/mL	A high concentration stock solution can be prepared.
PBS (pH 7.2)	10 mg/mL	Represents good aqueous solubility for a small molecule.

Data sourced from Cayman Chemical product information[1].

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution of NSC 109555 in DMSO

This protocol details the steps to prepare a 20 mg/mL stock solution of **NSC 109555** in DMSO.

Materials:

- **NSC 109555** (crystalline solid)
- Anhydrous, high-purity DMSO[5]
- Calibrated pipette
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath sonicator (optional)

Procedure:

- Preparation: Allow the vial containing **NSC 109555** and the bottle of DMSO to equilibrate to room temperature before opening to prevent moisture condensation[5].
- Calculation: Determine the required volume of DMSO to add to a known mass of **NSC 109555** to achieve the target concentration of 20 mg/mL. For example, for 10 mg of **NSC 109555**

109555, add 500 μ L of DMSO.

- Solvent Addition: Using a calibrated pipette, add the calculated volume of DMSO to the vial containing the **NSC 109555** solid.
- Dissolution:
 - Cap the vial tightly and vortex vigorously for 1-2 minutes to facilitate dissolution[5].
 - Visually inspect the solution against a light source to ensure it is clear and free of any visible particulates.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 10-15 minutes[5].
 - Gentle warming in a 37°C water bath for 5-10 minutes with intermittent vortexing can also be employed if necessary[5].
- Storage: Store the stock solution at -20°C for long-term stability. When needed, thaw at room temperature and vortex briefly before making dilutions.

Protocol 2: Determination of Kinetic Solubility in PBS

This protocol describes a method to determine the kinetic solubility of **NSC 109555** in PBS by diluting a concentrated DMSO stock solution. This is a common procedure for preparing aqueous working solutions for cell-based assays[6][7].

Materials:

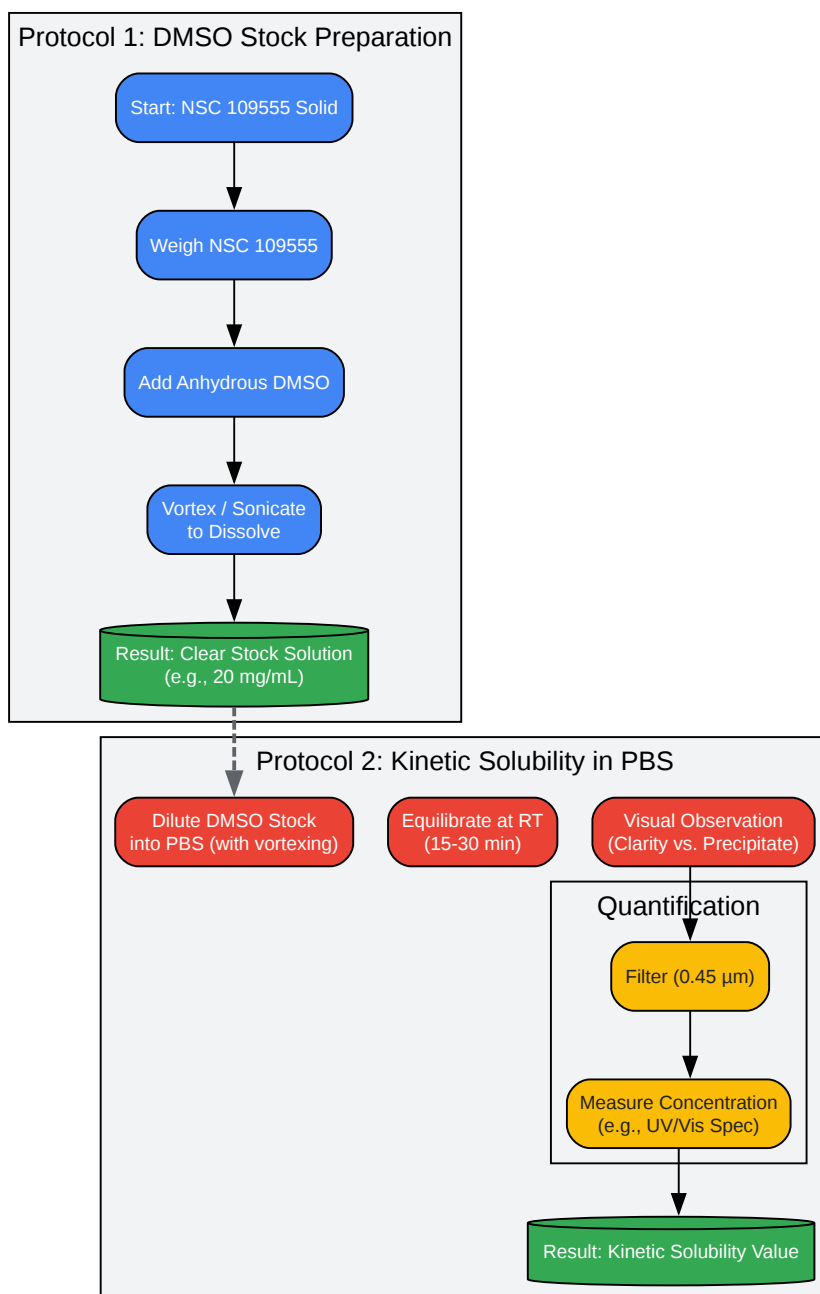
- **NSC 109555** stock solution in DMSO (e.g., 20 mg/mL from Protocol 1)
- Phosphate-Buffered Saline (PBS), pH 7.2, sterile
- Sterile polypropylene tubes
- Vortex mixer
- UV/Vis Spectrophotometer (for quantification)

Procedure:

- **Preparation of Working Solution:** Prepare a series of dilutions of the **NSC 109555** DMSO stock into PBS. To minimize the final DMSO concentration (typically kept below 0.5% in cell culture), a high concentration stock is recommended[7].
- **Addition to Buffer:** Add a small aliquot of the DMSO stock solution to a larger volume of PBS. For example, add 10 µL of a 10 mg/mL DMSO stock to 990 µL of PBS to get a final concentration of 100 µg/mL with 1% DMSO.
 - **Crucial Step:** To avoid immediate precipitation, add the DMSO stock to the PBS while vortexing the tube to ensure rapid mixing[7].
- **Equilibration:** Cap the tube and allow it to equilibrate on a rotator or shaker for 15-30 minutes at room temperature[4].
- **Observation:** Visually inspect the solution for any signs of precipitation or cloudiness. The highest concentration that remains clear is an estimate of the kinetic solubility.
- **Quantification (Optional but Recommended):**
 - Filter the solution through a 0.45 µm syringe filter to remove any undissolved precipitate[4].
 - Measure the concentration of the dissolved **NSC 109555** in the filtrate using a UV/Vis spectrophotometer at its maximum absorbance wavelength ($\lambda_{\text{max}} = 226, 320 \text{ nm}$)[1].
 - A standard calibration curve of **NSC 109555** in the same DMSO/PBS mixture should be prepared to accurately quantify the concentration[6][8].

Visualizations

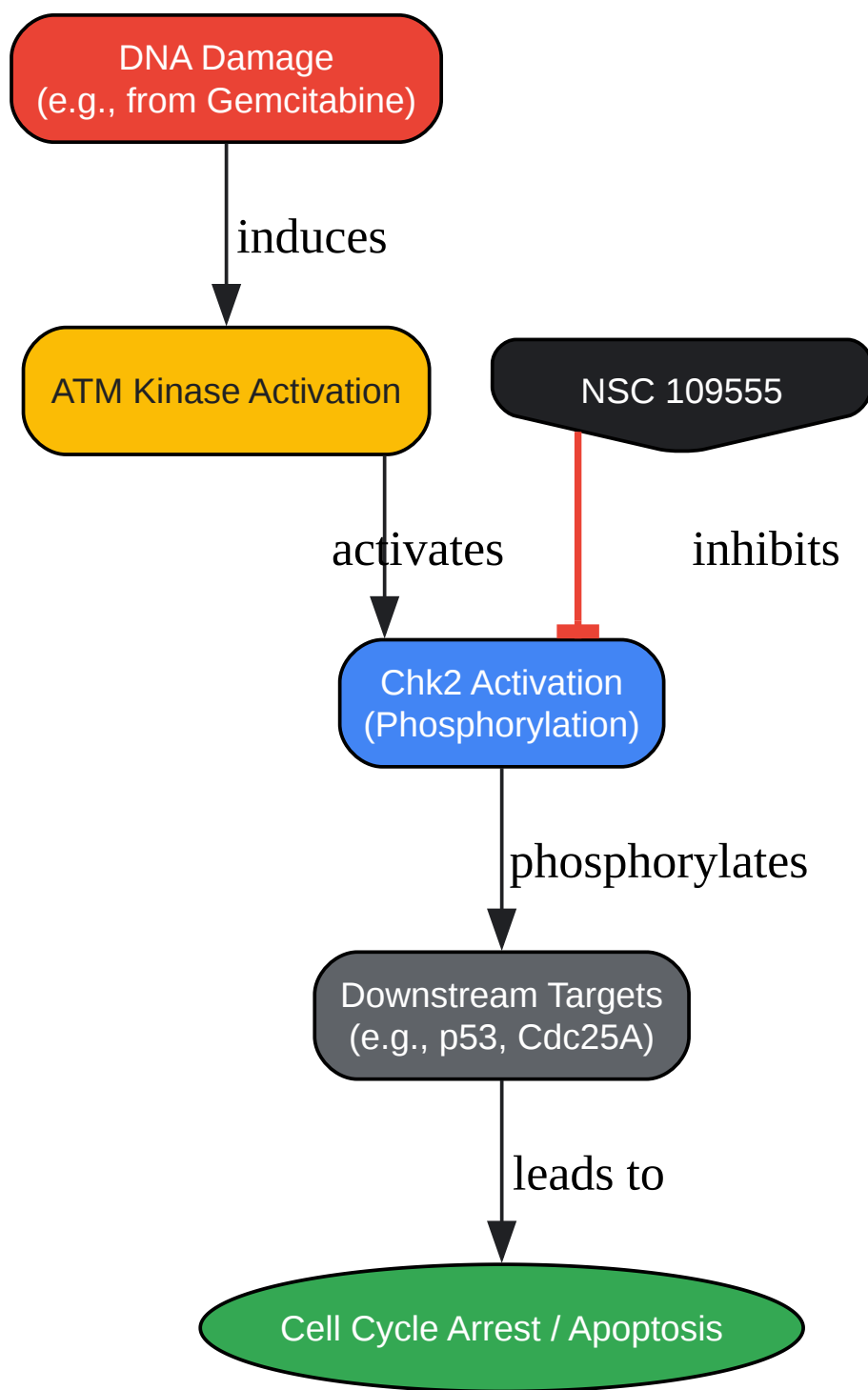
Experimental Workflow for Solubility Assessment



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Caption: Workflow for preparing a DMSO stock and determining kinetic solubility in PBS.

NSC 109555 Mechanism of Action: Chk2 Inhibition Pathway



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Caption: **NSC 109555** inhibits the DNA damage response pathway by targeting Chk2.

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